

thermal stability and chemical inertness of Perfluorohept-3-ene

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Compound Focus: Perfluorohept-3-ene

CAS No.: 71039-88-8

Cat. No.: S3139588

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Chemical Identifier Summary

The table below summarizes the basic identifying information for **Perfluorohept-3-ene** from the search results.

Property	Description
CAS Registry Number	63703-15-1 [1]
Molecular Formula	C ₇ F ₁₄ [1]
Synonym	(3E)-1,1,1,2,2,3,4,5,5,6,6,7,7,7-Tetradecafluorohept-3-ene [1]

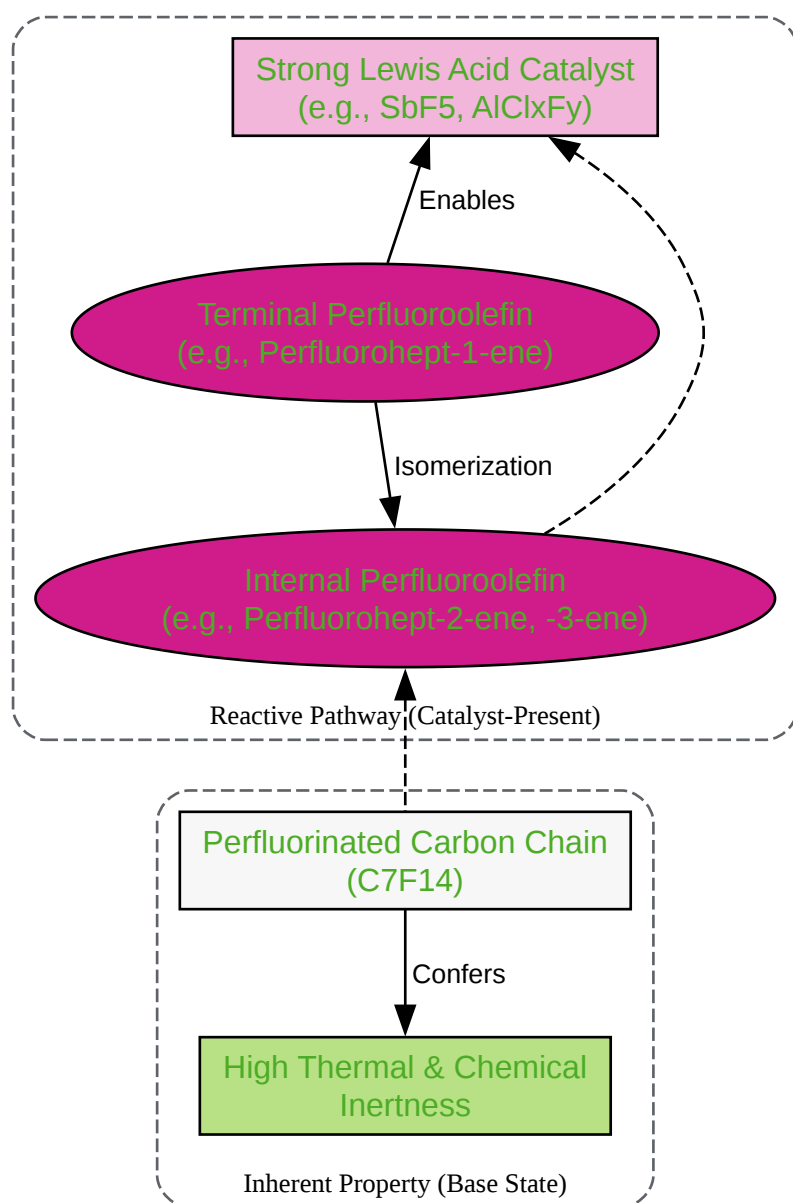
Insights from Related Chemistry

While direct data on **Perfluorohept-3-ene** is scarce, the search results discuss the isomerization of related **terminal perfluoroolefins** (like Perfluorohept-1-ene) into internal olefins like Perfluorohept-2-ene and **Perfluorohept-3-ene** [2]. This process, catalyzed by substances like SbF₅ or AlCl_xF_y, indicates that these

compounds are not entirely inert under strong Lewis acid catalysis and can undergo significant molecular rearrangement [2].

One source also notes that a sample of Perfluorohept-1-ene contained up to 10% of its isomer, Perfluorohept-2-ene [3], highlighting the potential for isomerization and the importance of specifying isomeric purity in research.

The following diagram illustrates this catalytic isomerization relationship and the general stability conferred by the perfluorinated carbon chain.



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Diagram 1: Relationship map showing the catalytic isomerization of perfluoroolefins and the inherent stability from the perfluorinated chain.

Research and Sourcing Suggestions

Given the lack of direct experimental data in the search results, you may need to pursue alternative avenues to find the detailed information you require.

- **Consult Specialized Databases:** Deep technical data on properties like thermal stability often resides in commercial chemical databases (e.g., SciFinder, Reaxys) or material safety data sheets (MSDS) from specialized chemical suppliers like Parchem [1], Santa Cruz Biotechnology [3], or others listed for similar compounds [4].
- **Review Patent Literature:** Patents, such as those related to melt-processable perfluoropolymers [5], can be excellent sources of detailed property data for precursor molecules and related compounds. The European Patent Office (EPO) or Google Patents are good starting points.
- **Broaden the Search Scope:** The properties of **Perfluorohept-3-ene** are likely similar to other perfluoroolefins and perfluoropolyethers (PFPEs). Searching for technical data on the broader class of **perfluorinated compounds** may yield relevant information on typical behavior under heat and chemical stress [6].

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References

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To cite this document: Smolecule. [thermal stability and chemical inertness of Perfluorohept-3-ene].

Smolecule, [2026]. [Online PDF]. Available at:

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